

# Spectroscopic Profile of 3-Ethyl-2,3-dimethylhexane: A Technical Guide

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## Compound of Interest

Compound Name: 3-Ethyl-2,3-dimethylhexane

Cat. No.: B12650784

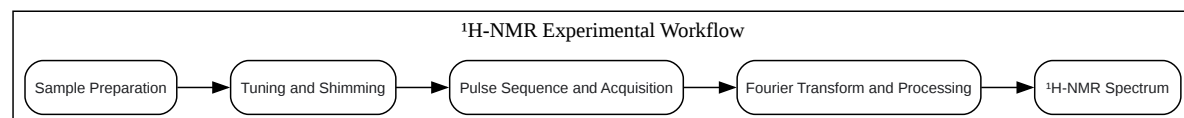
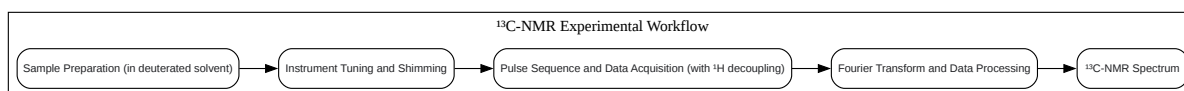
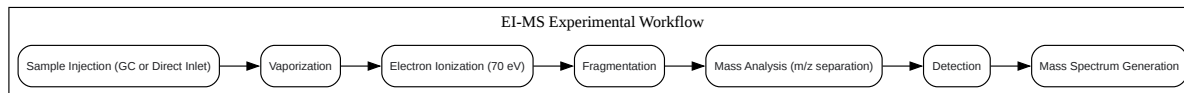
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## Introduction

**3-Ethyl-2,3-dimethylhexane** is a saturated acyclic hydrocarbon with the chemical formula  $C_{10}H_{22}$  and a molecular weight of 142.28 g/mol <sup>[1]</sup> As a branched-chain alkane, its structural elucidation and characterization are paramount for various applications in chemical research and development, including its potential use as a reference compound in fuel and lubricant analysis. This technical guide provides a comprehensive overview of the predicted spectroscopic data for **3-Ethyl-2,3-dimethylhexane**, focusing on Mass Spectrometry (MS), Carbon-13 Nuclear Magnetic Resonance ( $^{13}C$ -NMR), and Proton Nuclear Magnetic Resonance ( $^1H$ -NMR) spectroscopy. In the absence of publicly available experimental spectra, this guide leverages established principles of spectroscopic interpretation for alkanes to provide a robust, predicted spectroscopic profile. This document is intended for researchers, scientists, and drug development professionals who require a detailed understanding of the spectroscopic properties of this molecule.

## Molecular Structure and Isomerism

**3-Ethyl-2,3-dimethylhexane** belongs to the large family of decane isomers. Its structure features a hexane backbone with two methyl groups at positions 2 and 3, and an ethyl group at position 3. This specific arrangement of substituents gives rise to a chiral center at the C3 position, meaning the molecule can exist as two enantiomers.



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## References

- 1. 3-Ethyl-2,3-dimethylhexane | C<sub>10</sub>H<sub>22</sub> | CID 521418 - PubChem [pubchem.ncbi.nlm.nih.gov]
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